

# The Physical Metallurgy of Sybraloy® Spherical Particles: An In-depth Technical Guide

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## Compound of Interest

Compound Name:	Sybraloy
CAS No.:	66199-08-4
Cat. No.:	B1239572

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## Executive Summary

**Sybraloy®** is a high-copper, single-composition dental amalgam alloy composed of spherical particles. Its unique metallurgical properties, primarily the elimination of the corrosion-prone  $\gamma_2$  (tin-mercury) phase, contribute to its superior clinical performance, including high compressive strength and low creep. This technical guide provides a comprehensive overview of the physical metallurgy of **Sybraloy**, detailing its composition, microstructure, mechanical properties, and the experimental protocols used for its characterization. The spherical morphology of the alloy particles, a result of the gas atomization manufacturing process, plays a crucial role in the handling and performance of the final amalgam restoration. This document is intended to serve as a detailed resource for researchers, scientists, and professionals in drug development who require a thorough understanding of this advanced dental material.

## Composition and Manufacturing

**Sybraloy** is classified as a high-copper, single-composition (unicompositional) dental amalgam alloy. This means that each spherical particle of the alloy has the same chemical composition.

The alloy powder is a carefully balanced formulation of silver, tin, and a significantly higher percentage of copper compared to conventional amalgam alloys. While the precise proprietary formulation is not publicly disclosed, the general composition of high-copper unicellular spherical alloys and available data provide a close approximation. A notable characteristic of **Sybraloy** is its copper content, which is approximately 33%.[1] The alloy powder is mixed with liquid mercury (Hg) at the time of use to initiate the amalgamation reaction.

Table 1: Typical Composition of High-Copper, Single-Composition Dental Amalgam Alloys

Element	Weight Percentage (%)
Silver (Ag)	40 - 70
Tin (Sn)	22 - 30
Copper (Cu)	13 - 40
Mercury (Hg)	~ 50 (in final mixture)

Note: The exact composition of **Sybraloy** is proprietary to the manufacturer, Kerr Dental. The values presented are representative of high-copper, single-composition alloys.

## Manufacturing of Spherical Particles: Gas Atomization

The characteristic spherical morphology of **Sybraloy** particles is achieved through a process called gas atomization. This technique is crucial for producing powders with uniform size distribution, high purity, and excellent flowability, which are desirable properties for dental amalgams.

The gas atomization process involves the following key steps:

- **Melting:** The constituent metals (silver, tin, and copper) are melted in an induction furnace under a controlled atmosphere to prevent oxidation.
- **Atomization:** The molten alloy is passed through a nozzle into a high-pressure stream of inert gas (typically argon or nitrogen). The force of the gas jet breaks the molten metal stream into fine droplets.

- **Solidification:** As these droplets travel through the atomization chamber, they rapidly cool and solidify into spherical particles due to surface tension.
- **Collection:** The solidified spherical powder is collected at the bottom of the chamber.

This process allows for precise control over particle size and shape, which in turn influences the handling characteristics and final properties of the amalgam.

## Microstructure and Phase Transformations

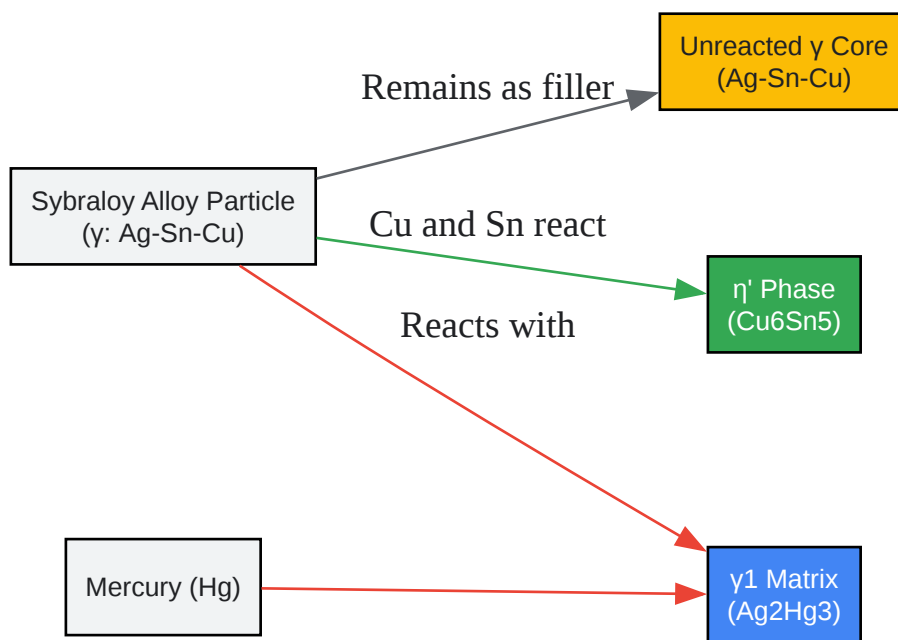
The clinical success of **Sybraloy** is largely attributed to its unique microstructure, which is a direct result of its high-copper composition. The amalgamation reaction of **Sybraloy** with mercury is designed to minimize or eliminate the formation of the  $\gamma_2$  ( $\text{Sn}_8\text{Hg}$ ) phase, which is the weakest and most corrosion-prone phase in conventional low-copper amalgams.

The primary phases present in a set **Sybraloy** amalgam are:

- $\gamma$  ( $\text{Ag}_3\text{Sn}$ ) phase: Unreacted particles of the original silver-tin alloy. These act as a filler material and contribute to the strength of the amalgam.
- $\gamma_1$  ( $\text{Ag}_2\text{Hg}_3$ ) phase: A silver-mercury matrix that binds the unreacted alloy particles together. This is the main reaction product and forms the bulk of the set amalgam.
- $\eta'$  ( $\text{Cu}_6\text{Sn}_5$ ) phase: A copper-tin intermetallic compound that forms at the interface of the original alloy particles and the  $\gamma_1$  matrix. The formation of this phase is crucial as it consumes the tin that would otherwise form the undesirable  $\gamma_2$  phase.

The absence of the  $\gamma_2$  phase significantly enhances the amalgam's resistance to corrosion and creep, leading to improved marginal integrity and longevity of the dental restoration.

Diagram 1: Amalgamation Reaction Pathway of **Sybraloy**



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Caption: Amalgamation reaction of **Sybralloy** leading to a  $\gamma_2$ -free microstructure.

## Mechanical and Physical Properties

The metallurgical characteristics of **Sybralloy** translate into favorable mechanical and physical properties for a dental restorative material. The spherical particle shape allows for a lower mercury-to-alloy ratio, which generally improves the final properties of the amalgam.

Table 2: Mechanical and Physical Properties of **Sybralloy**

Property	Typical Value	Significance in Clinical Performance
Compressive Strength		
1-hour	> 250 MPa	Early resistance to fracture from masticatory forces.
24-hour	> 450 MPa	Long-term durability and resistance to fracture.
Static Creep	< 0.5%	High resistance to deformation under load, maintaining marginal integrity.
Dimensional Change	Minimal contraction/expansion	Ensures a good seal with the tooth structure, minimizing microleakage.
Vickers Hardness	~150-170 VHN	Indicates good wear resistance.

Note: The values presented are compiled from various studies on high-copper, unicompositional amalgams and should be considered representative. Specific batch values may vary.

The high compressive strength of **Sybraloy** allows it to withstand the significant forces of mastication in the posterior region of the mouth.<sup>[2]</sup> Its low creep value is a direct consequence of the absence of the  $\gamma_2$  phase, preventing the gradual flow of the material under load and thus preserving the marginal seal of the restoration over time.<sup>[2][3]</sup>

## Experimental Protocols

The characterization of **Sybraloy**'s physical and mechanical properties follows standardized testing procedures, primarily outlined in ISO 1559:2012 for dental amalgam.

## Compressive Strength Testing

Objective: To determine the amalgam's ability to resist fracture under a compressive load at early and mature stages of setting.

Methodology (based on ISO 1559):

- Specimen Preparation: Cylindrical specimens (typically 4 mm in diameter and 8 mm in height) are prepared by triturating the **Sybraloy** capsule according to the manufacturer's instructions and immediately condensing the amalgam into a stainless steel mold using a standardized mechanical condensation technique.
- Storage: Specimens for 1-hour testing are stored at 37°C for the specified time. Specimens for 24-hour testing are also stored at 37°C for 24 hours.
- Testing: The specimens are placed in a universal testing machine and subjected to a compressive load at a constant crosshead speed (e.g., 0.5 mm/min) until fracture.
- Calculation: The compressive strength is calculated by dividing the maximum load at fracture by the original cross-sectional area of the specimen.

## Static Creep Testing

Objective: To measure the time-dependent plastic deformation of the set amalgam under a constant compressive stress.

Methodology (based on ISO 1559):

- Specimen Preparation: Cylindrical specimens are prepared in the same manner as for compressive strength testing.
- Aging: The specimens are aged for 7 days at 37°C to ensure complete setting.
- Measurement: The initial length of the specimen is measured.
- Loading: The specimen is subjected to a constant compressive stress (e.g., 36 MPa) for a specified duration (e.g., 3 hours) at 37°C.
- Final Measurement: The final length of the specimen is measured after the load is removed.

- Calculation: Creep is expressed as the percentage change in length from the initial measurement.

## Microstructural Analysis

### 5.3.1 Scanning Electron Microscopy (SEM) and Energy Dispersive X-ray Spectroscopy (EDX)

Objective: To visualize the microstructure of the set amalgam and determine the elemental composition of the different phases.

Methodology:

- Sample Preparation: A set amalgam specimen is sectioned and mounted in an epoxy resin. The surface is then ground flat using successively finer grades of silicon carbide paper and polished to a mirror-like finish using diamond pastes. The polished surface may be lightly etched with a suitable chemical agent to enhance the visibility of the different phases.
- SEM Imaging: The prepared sample is coated with a thin layer of a conductive material (e.g., gold or carbon) and placed in the SEM chamber. A focused beam of electrons is scanned across the surface, and the signals from the interaction of the beam with the sample are used to generate high-resolution images of the microstructure.
- EDX Analysis: During SEM imaging, the electron beam excites the atoms in the sample, causing them to emit characteristic X-rays. An EDX detector measures the energy and intensity of these X-rays to identify the elements present in specific areas of the microstructure and their relative abundance.

### 5.3.2 X-ray Diffraction (XRD)

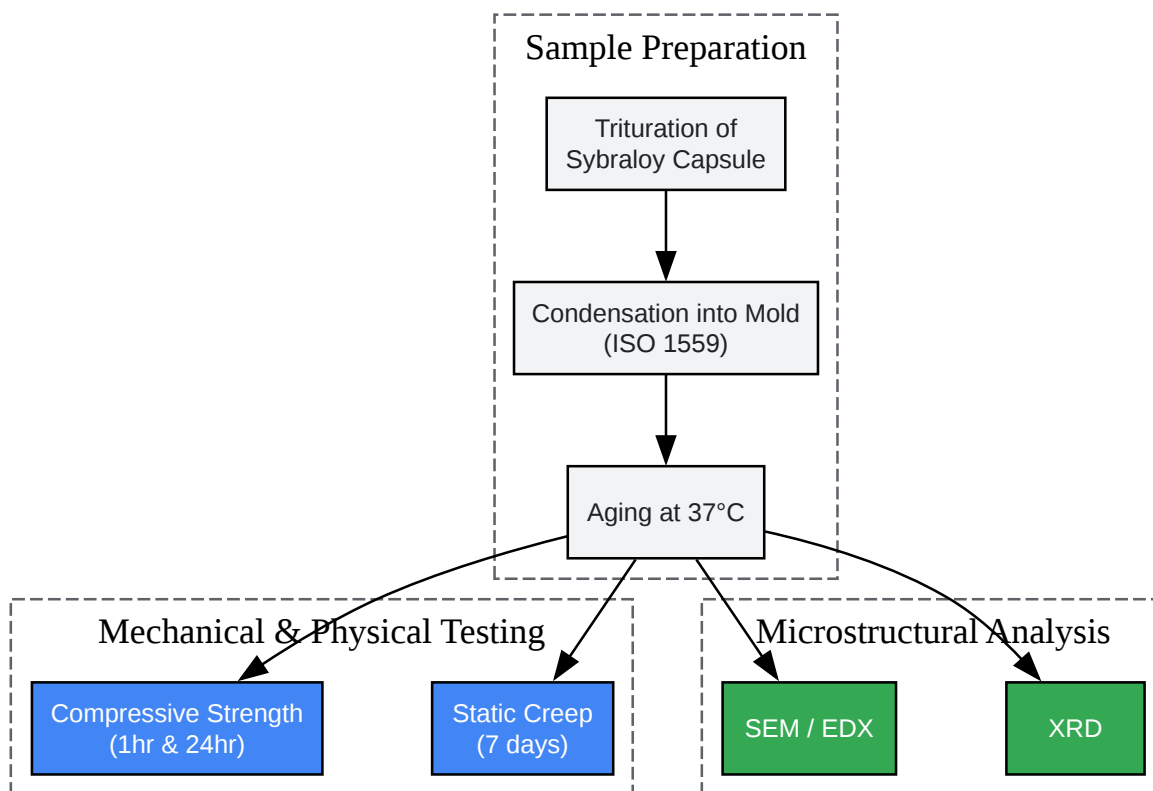
Objective: To identify the crystalline phases present in the set amalgam.

Methodology:

- Sample Preparation: A sample of the set amalgam is finely powdered using a mortar and pestle.
- XRD Analysis: The powder is placed in a sample holder in an X-ray diffractometer. A beam of X-rays is directed at the sample, and the diffracted X-rays are detected at various angles.

- Phase Identification: The resulting diffraction pattern (a plot of X-ray intensity versus diffraction angle) is compared to standard diffraction patterns of known phases (e.g.,  $\gamma$ ,  $\gamma_1$ ,  $\eta'$ ) to identify the crystalline components of the amalgam.

Diagram 2: Experimental Workflow for Characterization of **Sybraloy**



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Caption: Workflow for the comprehensive characterization of **Sybraloy** amalgam.

## Conclusion

The physical metallurgy of **Sybraloy** spherical particles is a testament to the advancements in dental materials science. Its high-copper, single-composition, and spherical particle morphology result in a dental amalgam with superior mechanical properties and enhanced clinical longevity. The elimination of the weak and corrosion-prone  $\gamma_2$  phase is the cornerstone of its performance, leading to high compressive strength and excellent resistance to creep. The gas atomization manufacturing process ensures a consistent and high-quality alloy powder. A

thorough understanding of its composition, microstructure, and properties, as detailed in this guide, is essential for researchers and professionals seeking to evaluate and innovate within the field of restorative dental materials.

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## References

- [1. Determination and Calculations of Mercury Vapor Concentration and Energy Released from Freshly Condensed Dental Amalgams Having Various Copper Percentages within the Alloy - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. Physical properties of dental silver-tin amalgams with high and low copper contents - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. Effect of residual mercury content on creep in dental amalgams - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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